

Physical properties of 4-Iodopyrimidine (solubility, melting point)

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Compound of Interest

Compound Name: **4-Iodopyrimidine**

Cat. No.: **B154834**

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Technical Guide: Physicochemical Properties of 4-Iodopyrimidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **4-iodopyrimidine**, a heterocyclic organic compound utilized as a reactant and intermediate in the synthesis of various biologically active molecules.^[1] The document details its known solubility and melting point, outlines standard experimental protocols for determining these properties, and presents a workflow for solubility assessment.

Core Physical Properties of 4-Iodopyrimidine

4-Iodopyrimidine typically presents as a white to light yellow crystalline solid.^[1] Its molecular formula is C₄H₃IN₂, with a molecular weight of approximately 205.98 g/mol .^{[1][2]}

Data Summary

The following table summarizes the reported physical properties of **4-iodopyrimidine**.

Physical Property	Value	Notes
Melting Point	112 °C	With decomposition.
Solubility	Soluble in polar organic solvents.	Quantitative data in specific solvents is not readily available.

Experimental Protocols

While specific experimental data for the determination of **4-iodopyrimidine**'s physical properties are not detailed in the provided search results, standard laboratory procedures for these measurements are well-established. The following protocols represent typical methodologies that would be employed.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature at which the crystalline solid **4-iodopyrimidine** transitions to a liquid state.

Methodology:

- **Sample Preparation:** A small, dry sample of **4-iodopyrimidine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** The capillary tube is placed in a melting point apparatus, which contains a heating block and a calibrated thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The sample is observed through a magnifying lens. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid. For substances that decompose, the temperature at which decomposition (e.g., charring, gas evolution) begins is noted.[\[2\]](#)

Thermodynamic Solubility Assessment

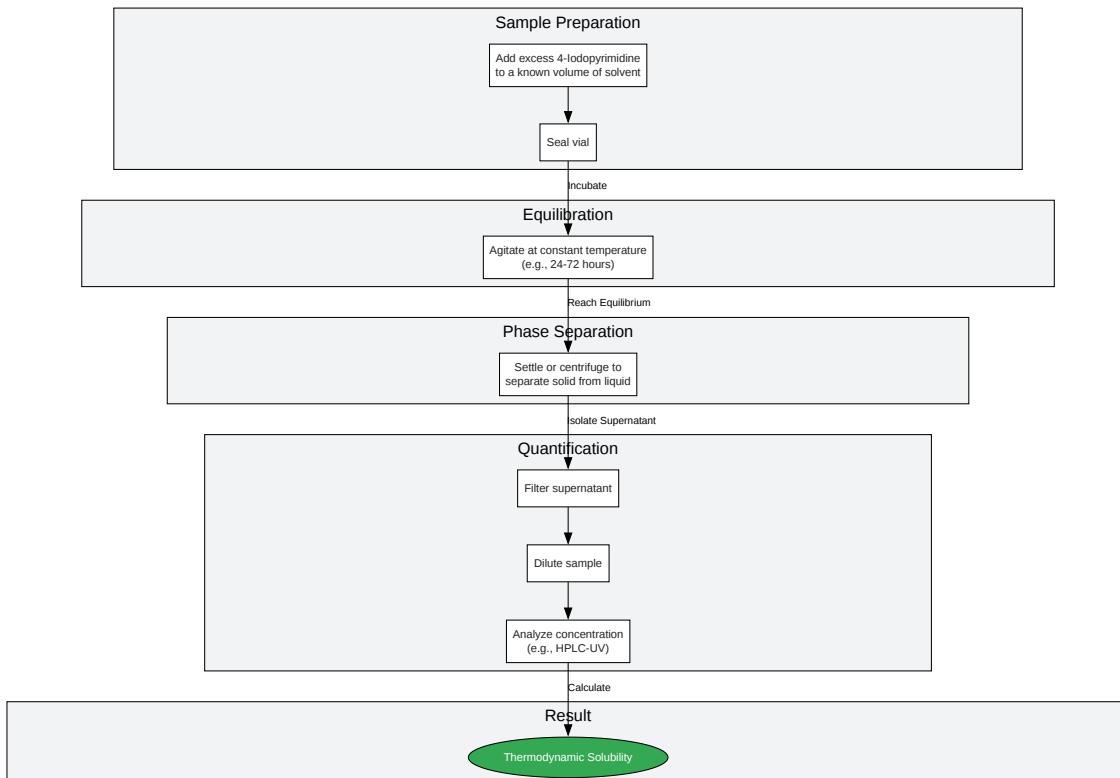
Objective: To determine the equilibrium solubility of **4-iodopyrimidine** in a given solvent, representing the true saturation point of the compound.[3]

Methodology:

- Sample Preparation: An excess amount of solid **4-iodopyrimidine** is added to a vial containing a known volume of the test solvent (e.g., phosphate-buffered saline, methanol, etc.).[3][4] The presence of undissolved solid is crucial to ensure that saturation is achieved. [4]
- Equilibration: The vials are sealed and agitated in a temperature-controlled environment (e.g., an orbital shaker at 25 °C) for an extended period (typically 24-72 hours) to allow the system to reach equilibrium.[4][5]
- Phase Separation: After equilibration, the suspension is allowed to settle, or is centrifuged, to separate the undissolved solid from the saturated supernatant.[4]
- Sampling and Filtration: A precise aliquot of the clear supernatant is carefully withdrawn and immediately filtered through a syringe filter (e.g., 0.45 µm) to remove any remaining solid microparticles.[4]
- Quantification: The filtered supernatant is appropriately diluted, and the concentration of dissolved **4-iodopyrimidine** is determined using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV).[4]
- Data Reporting: The final concentration is reported as the thermodynamic solubility, typically in units of µg/mL or µM.[3]

Visualization of Experimental Workflow

The following diagram illustrates the key steps in determining the thermodynamic solubility of a compound like **4-iodopyrimidine**.



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Caption: Workflow for Thermodynamic Solubility Determination.

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- To cite this document: BenchChem. [Physical properties of 4-Iodopyrimidine (solubility, melting point)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b154834#physical-properties-of-4-iodopyrimidine-solubility-melting-point>

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